

Application Notes and Protocols for WST-3 Reagent

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Compound of Interest

Compound Name: WST-3

Cat. No.: B15552545

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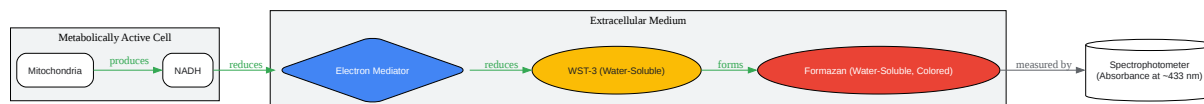
For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and application of **WST-3** reagent in cell viability and cytotoxicity assays.

Introduction to WST-3

WST-3, or 2-(4-Iodophenyl)-3-(2,4-dinitrophenyl)-5-(2,4-disulfophenyl)-2H-tetrazolium, monosodium salt, is a highly sensitive and water-soluble tetrazolium salt. It is utilized in colorimetric assays to assess cell viability, proliferation, and cytotoxicity. The fundamental principle of the assay involves the reduction of the tetrazolium salt **WST-3** by mitochondrial dehydrogenases in metabolically active cells. This reaction, which occurs in the presence of an electron mediator, produces a water-soluble formazan dye.^[1] The amount of formazan produced is directly proportional to the number of viable cells, and it can be quantified by measuring the absorbance of the solution. The formazan dye produced from **WST-3** has an absorption maximum of approximately 433 nm.^[1]

Assay Principle Workflow



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Caption: Principle of the **WST-3** cell viability assay.

Reagent Preparation and Storage

Proper preparation and storage of the **WST-3** reagent are crucial for obtaining reliable and reproducible results.

WST-3 Reagent Preparation

WST-3 is typically supplied as a powder.[2] The following table summarizes the preparation of **WST-3** stock and working solutions.

Solution Type	Preparation Steps	Final Concentration (Example)
WST-3 Stock Solution	Dissolve WST-3 powder in sterile, distilled water or a suitable buffer (e.g., PBS). ^[1] Ensure complete dissolution. Filter-sterilize the solution using a 0.2 µm filter into a sterile, light-protected container.	10 mg/mL ^[1]
Electron Mediator Stock Solution	If not provided in a kit, prepare the electron mediator (e.g., 1-methoxy PMS) solution according to the manufacturer's instructions.	Varies by manufacturer
WST-3 Working Solution	On the day of the experiment, dilute the WST-3 stock solution and the electron mediator stock solution in cell culture medium or a suitable assay buffer. The final concentration of each component should be optimized for the specific cell type and experimental conditions.	Varies; often a 1:10 dilution of the stock reagent in the final well volume.

Storage Conditions

Adherence to recommended storage conditions is critical for maintaining the stability of the **WST-3** reagent.

Reagent Form	Storage Temperature	Duration	Storage Conditions
WST-3 Powder	-20°C[1][2] or <-15°C[3]	≥ 4 years[1]	Protect from light and moisture.
WST-3 Stock Solution	-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles. Protect from light.
-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles. Protect from light.[4]	

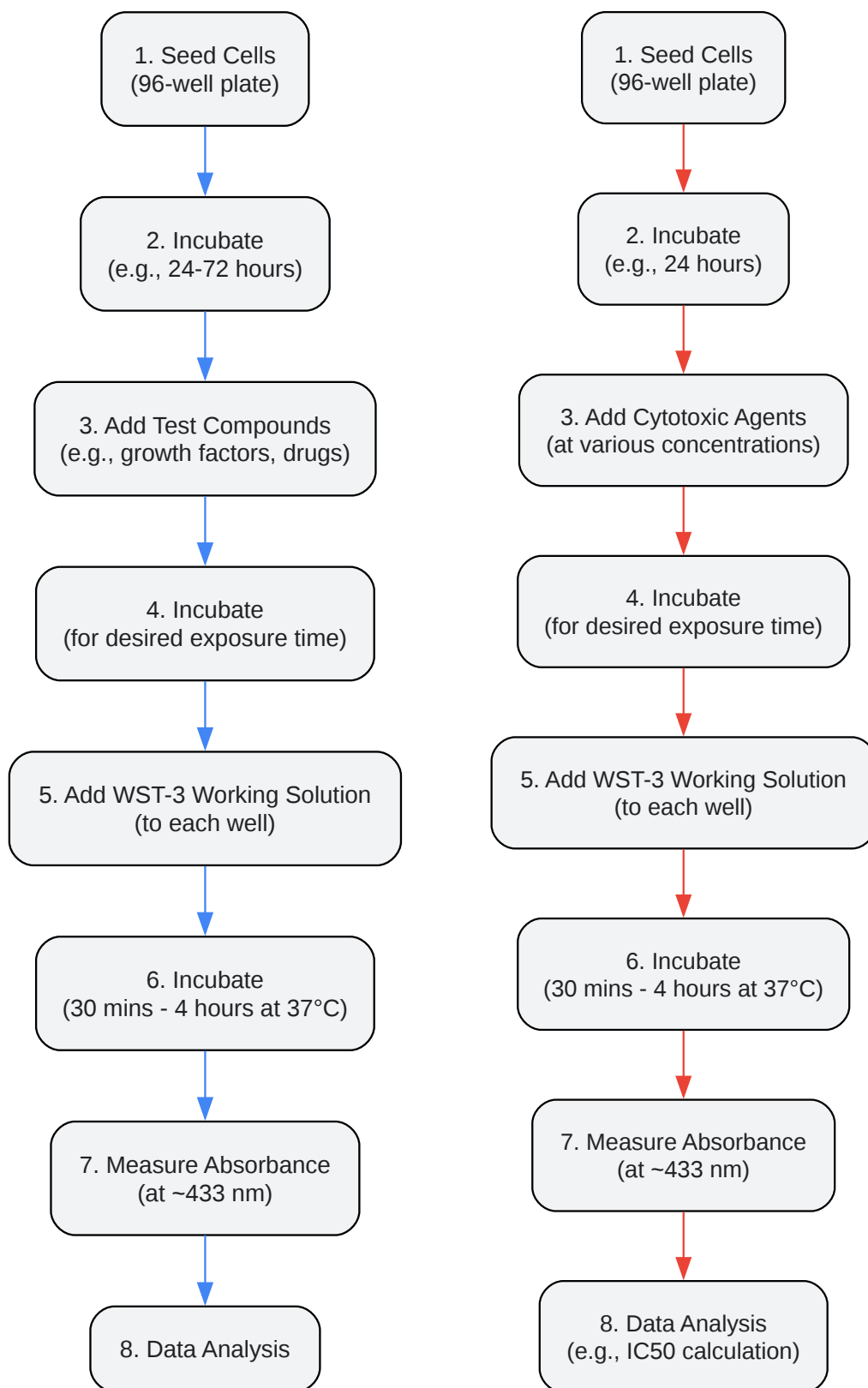
Experimental Protocols

The following protocols provide a general framework for performing cell viability and cytotoxicity assays using **WST-3**. Optimization of cell number, reagent concentration, and incubation time is recommended for each specific cell line and experimental setup.

Cell Viability Assay Protocol

This protocol is designed for the quantification of cell proliferation or the assessment of cell viability in response to various treatments.

Experimental Workflow for Cell Viability Assay



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References

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